# Introduction to Butyl Bromoacetate and IR Spectroscopy

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Butyl bromoacetate* |
| *CAS No.:* | *18991-98-5* |
| *Cat. No.:* | *B109810* |

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**Butyl bromoacetate** ($C_6H_{11}BrO_2$) is an organic compound containing two key functional groups: an ester and an alkyl halide. IR spectroscopy is particularly effective for identifying these groups, as their characteristic bond vibrations absorb infrared radiation at specific, predictable frequencies. By analyzing the absorption bands in the IR spectrum, one can confirm the presence of these functional groups and verify the compound's identity.

## Predicted Infrared Absorption Bands for **Butyl Bromoacetate**

The IR spectrum of **butyl bromoacetate** is dominated by the characteristic absorptions of its ester and alkyl bromide functionalities, along with the various C-H vibrations of the butyl group. The primary vibrational modes and their expected wavenumber ranges are summarized below.

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| Vibrational Mode | Functional Group | **Expected Wavenumber ($cm^{-1}$) ** | Intensity | Notes |
|---|---|---|---|---|
| C-H Stretch | Alkyl ($CH_3$, $CH_2$) | 2850 - 2975 | Strong | Indicates the presence of saturated C-H bonds in the butyl chain.[1][2] |
| C=O Stretch | Ester | 1735 - 1750 | Strong, Sharp | This is one of the most prominent and easily identifiable peaks in the spectrum, characteristic of a saturated ester.[3][4][5][6] |
| C-H Bend/Deformation | Alkyl ($CH_2$, $CH_3$) | 1370 - 1470 | Variable | A series of bands corresponding to scissoring and bending vibrations.[2] |
| C-O Stretch | Ester | 1000 - 1300 | Strong | Esters typically show two distinct C-O stretching bands: one for the C(=O)-O bond and one for the O-C bond.[3][4][6] |
| -$CH_2$-Br Wag | Haloalkane | 1150 - 1300 | Variable | A characteristic wagging vibration for the methylene group attached to the |

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| | | | | bromine atom.[7][8][9] |
| C-Br Stretch | Alkyl Bromide | 515 - 690 | Medium to Strong | This peak confirms the presence of the carbon-bromine bond but falls in the complex "fingerprint region" of the spectrum.[7][8][9] |

## Experimental Protocol: Acquiring the IR Spectrum of Liquid **Butyl Bromoacetate**

The following protocol details the standard procedure for obtaining a high-quality IR spectrum of a neat (pure) liquid sample using a Fourier-Transform Infrared (FTIR) spectrometer.

A. Materials

- FTIR Spectrometer
- Clean, dry salt plates (e.g., NaCl or KBr)
- Pasteur pipette
- **Butyl bromoacetate** sample
- KimWipes
- Cleaning solvent (e.g., dry acetone or isopropanol)
- Gloves

B. Procedure

- Instrument Preparation and Background Scan:

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- Ensure the sample compartment of the FTIR spectrometer is empty and clean.
- Run a background spectrum. This scan measures the ambient atmosphere ($CO_2$ and water vapor) and the instrument's inherent signal, which will be automatically subtracted from the sample spectrum.[10]

- Sample Preparation (Neat Sample):
  - Handle the salt plates with care, holding them by the edges to avoid transferring moisture from your fingers.[11]
  - Using a clean Pasteur pipette, place 1-2 drops of the **butyl bromoacetate** sample onto the center of one salt plate.[11][12][13]
  - Carefully place the second salt plate on top, gently pressing to spread the liquid into a thin, uniform film, creating a "sandwich".[12][14] Avoid air bubbles.
- Data Acquisition:
  - Place the salt plate "sandwich" into the sample holder in the spectrometer's sample compartment.[11][13]
  - Close the compartment and initiate the sample scan. The instrument will collect the spectrum, typically over a range of 4000 to 400 $cm^{-1}$.
- Post-Analysis and Cleanup:
  - Once the scan is complete, remove the salt plates from the spectrometer.
  - Clean the plates immediately by rinsing them with a small amount of a dry solvent (like acetone) and gently wiping them with a KimWipe.[11]
  - Store the clean, dry plates in a desiccator to protect them from atmospheric moisture.

## Visualization of the Analytical Workflow

The logical process for analyzing an unknown spectrum to identify **butyl bromoacetate** can be visualized as a clear workflow. This involves sequentially identifying the key functional groups

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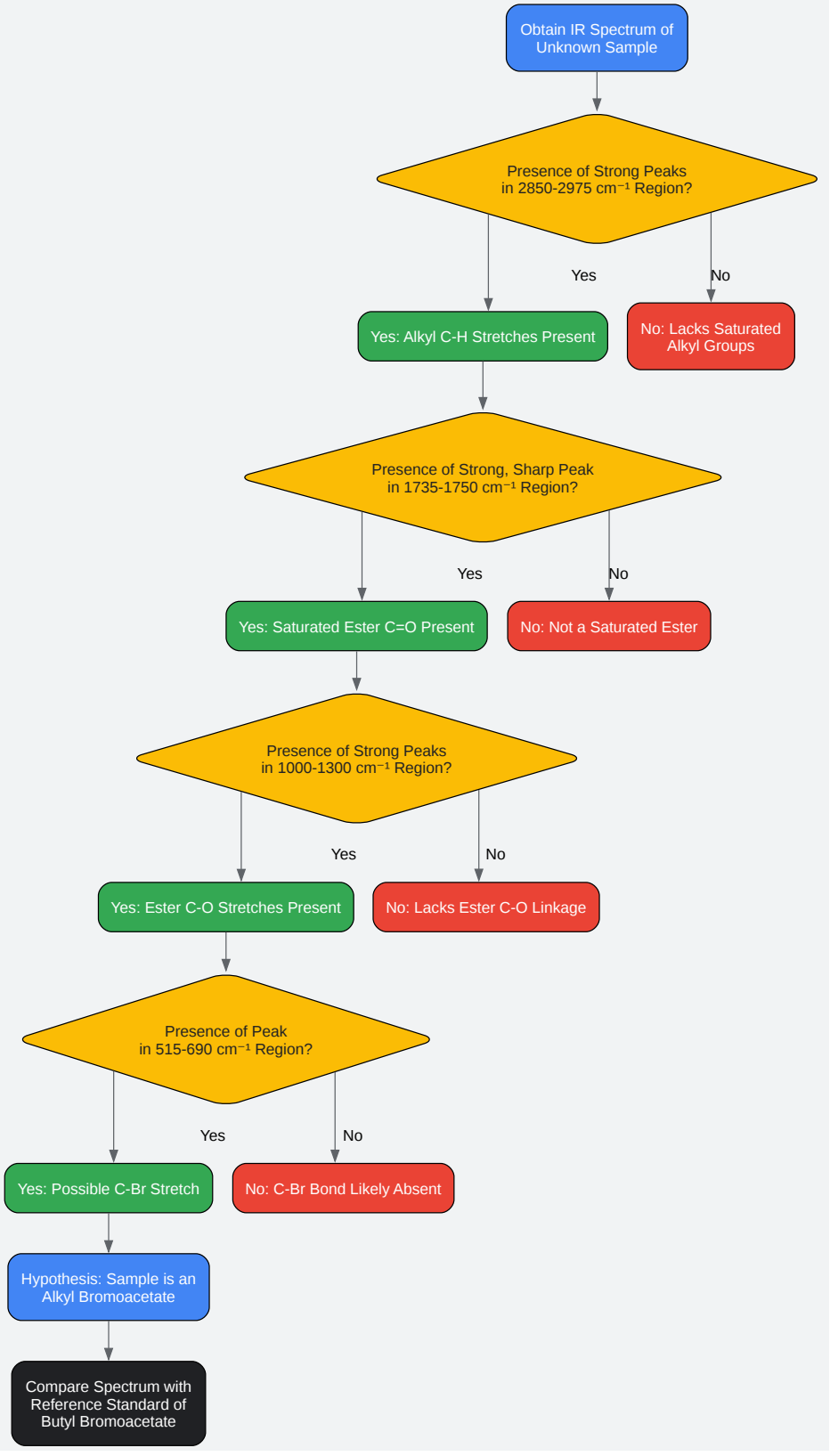
and confirming the structure by comparing it to a known standard.

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Caption: Logical workflow for the identification of **butyl bromoacetate** via IR spectroscopy.

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## References

- 1. 12.6 Infrared Spectra of Some Common Functional Groups – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 2. infrared spectrum of 1-bromobutane C4H9Br CH3CH2CH2CH2Br prominent wavenumbers cm-1 detecting functional groups present finger print for identification of n-butyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. spectroscopyonline.com [spectroscopyonline.com]
- 4. 12.8 Infrared Spectra of Some Common Functional Groups - Organic Chemistry | OpenStax [openstax.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. scribd.com [scribd.com]
- 8. orgchemboulder.com [orgchemboulder.com]
- 9. quora.com [quora.com]
- 10. homework.study.com [homework.study.com]
- 11. orgchemboulder.com [orgchemboulder.com]
- 12. webassign.net [webassign.net]
- 13. scribd.com [scribd.com]
- 14. researchgate.net [researchgate.net]
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